

# Beryllium Telluride: A Comprehensive Technical Safety Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Beryllium telluride*

Cat. No.: *B077544*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the material safety data for **Beryllium Telluride** (BeTe). The information is compiled to assist researchers, scientists, and professionals in drug development in understanding the material's properties and associated hazards, ensuring safe handling and use.

## Chemical and Physical Properties

**Beryllium Telluride** is a crystalline solid that serves as a semiconductor.<sup>[1][2][3][4][5]</sup> It is crucial to understand its physical and chemical characteristics to handle it safely.

| Property          | Value                          | Source       |
|-------------------|--------------------------------|--------------|
| Molecular Formula | BeTe                           | [1]          |
| Molecular Weight  | 136.612 g/mol                  | [2][4][5]    |
| Appearance        | Gray powder/crystalline solid  | [2][5]       |
| Density           | 5.1 g/cm <sup>3</sup>          | [3][4]       |
| Crystal Structure | Cubic, Sphalerite (Zincblende) | [2][5]       |
| Lattice Constant  | 0.5615 nm                      | [2][3][4][5] |
| Energy Gap        | Approximately 3 eV             | [2][3][4][5] |
| Melting Point     | Decomposes                     | [2][5]       |
| Solubility        | Decomposes in water            | [2][3][4][5] |

## Toxicological Information

The toxicity of **Beryllium Telluride** itself has not been extensively studied; however, the toxicity of its constituent elements, beryllium and tellurium, is well-documented and serves as the primary basis for safety precautions.[2][3][4][5]

| Hazard                    | Description                                                                                                                                                                                                  | Source       |
|---------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|--------------|
| Primary Route of Exposure | Inhalation                                                                                                                                                                                                   | [1]          |
| Beryllium Toxicity        | Beryllium is a known human carcinogen and can cause Chronic Beryllium Disease (CBD), a granulomatous lung disease, through inhalation.[1]<br>[6] Acute inhalation can lead to a pneumonia-like condition.[1] | [1][6]       |
| Tellurium Toxicity        | Tellurium compounds can be toxic. Upon exposure to water, Beryllium Telluride evolves toxic hydrogen telluride (H <sub>2</sub> Te) gas.[2][3][4][5]                                                          | [2][3][4][5] |
| Health Effects            | Acute exposure can cause irritation to the skin, eyes, and respiratory tract.[6][7][8]<br>Chronic exposure, primarily due to the beryllium component, can lead to severe lung damage.[1][6]                  | [1][6][7][8] |

## Exposure Limits (as Beryllium)

The following exposure limits are established for beryllium and its compounds and should be strictly adhered to when handling **Beryllium Telluride**.

| Organization        | Limit                                   | Value                                 | Source |
|---------------------|-----------------------------------------|---------------------------------------|--------|
| NIOSH (REL)         | Recommended Exposure Limit (TWA)        | Ca C 0.0005 mg/m <sup>3</sup> (as Be) | [4]    |
| NIOSH (IDLH)        | Immediately Dangerous to Life or Health | Ca [4 mg/m <sup>3</sup> (as Be)]      | [4]    |
| OSHA (PEL)          | Permissible Exposure Limit (TWA)        | 0.002 mg/m <sup>3</sup>               | [4][6] |
| OSHA (Ceiling)      | Ceiling Limit                           | 0.005 mg/m <sup>3</sup> (30 minutes)  | [4][6] |
| OSHA (Maximum Peak) | Maximum Peak Concentration              | 0.025 mg/m <sup>3</sup> (as Be)       | [4][6] |

## Experimental Protocols

Detailed methodologies for key safety and handling procedures are outlined below. These protocols are designed to minimize exposure and ensure a safe working environment.

### 4.1. Personal Protective Equipment (PPE) Protocol

- Respiratory Protection: A NIOSH-approved respirator with appropriate cartridges for dusts, mists, and fumes must be worn at all times when handling **Beryllium Telluride** powder.[9][10]
- Eye Protection: Chemical safety goggles or a full-face shield must be worn.[7][9][11]
- Hand Protection: Neoprene, rubber, or nitrile gloves are required to prevent skin contact.[11]
- Body Protection: A disposable, one-piece, close-fitting lab coat or coveralls should be worn. [6] Contaminated clothing should not be taken home and must be disposed of as hazardous waste.[6]

### 4.2. Handling and Storage Protocol

- Ventilation: All handling of **Beryllium Telluride** powder must be conducted in a certified chemical fume hood or a glove box with negative pressure.[6]
- Inert Atmosphere: Due to its reactivity with water and air, handle and store **Beryllium Telluride** under an inert atmosphere (e.g., argon or nitrogen).
- Storage Container: Store in a tightly sealed, clearly labeled container. The storage area should be cool, dry, and separate from incompatible materials such as acids and oxidizing agents.[6][9]
- Transportation: When transporting the material, ensure the container is secure and properly labeled in accordance with DOT regulations.

#### 4.3. Spill and Emergency Procedures Protocol

- Evacuation: In case of a spill, evacuate the immediate area and restrict access.
- Ventilation: Ensure the area is well-ventilated, but avoid creating airborne dust.
- Cleanup:
  - Do not use water for cleanup as it will generate toxic hydrogen telluride gas.[9]
  - For small spills, carefully collect the material using a HEPA-filtered vacuum cleaner.[11] Dry cleaning methods that generate dust are prohibited.[11]
  - Alternatively, wet cleaning methods with a suitable non-aqueous liquid can be used, ensuring the liquid is compatible with the material.
- Disposal: All waste, including contaminated PPE and cleanup materials, must be placed in a sealed, labeled container for disposal as hazardous waste according to local, state, and federal regulations.[11]

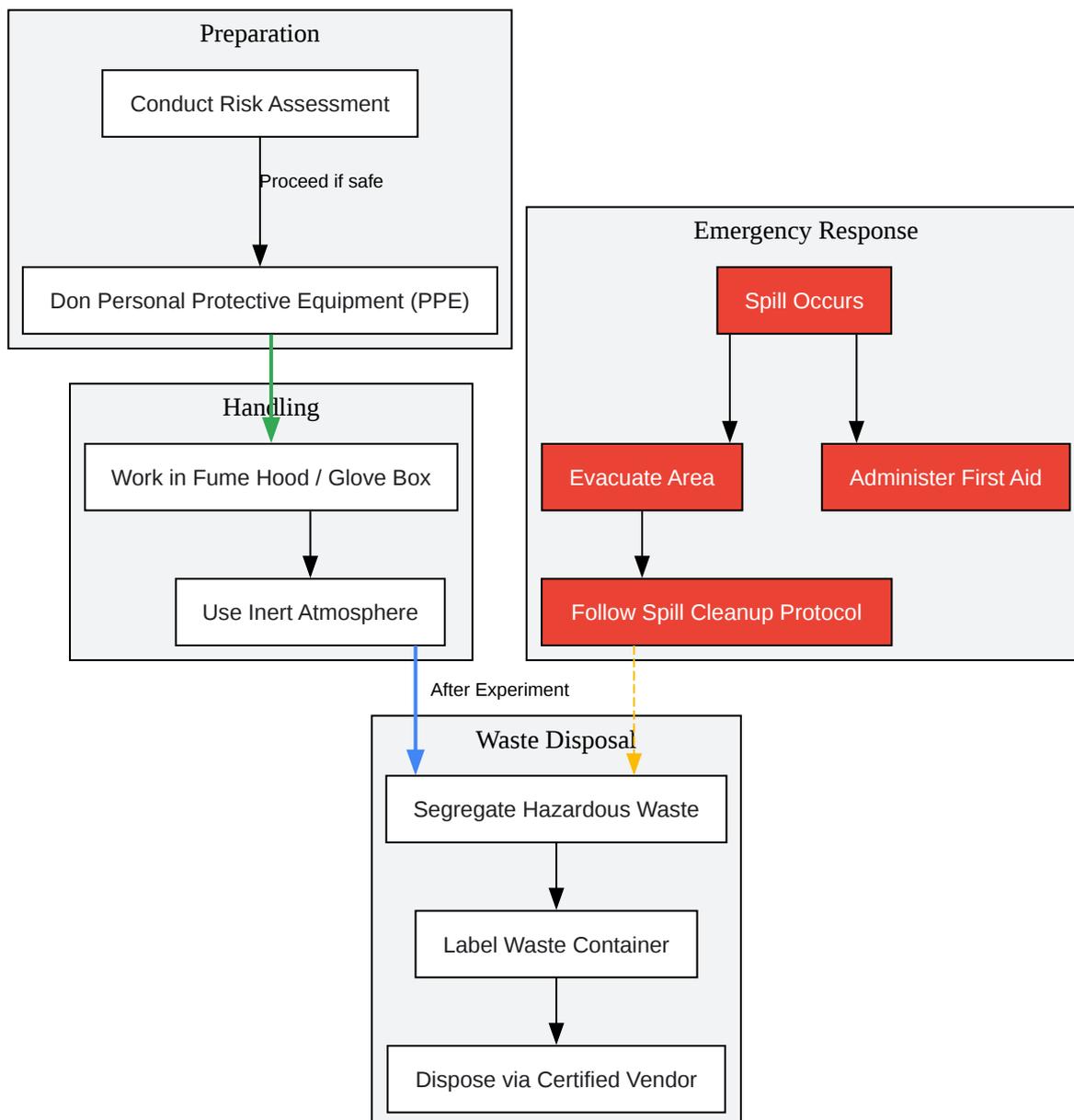
#### 4.4. First Aid Protocol

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.[9][12]

- Skin Contact: Remove contaminated clothing. Brush off any dry material and then wash the affected area thoroughly with soap and water.[9] Seek medical attention if irritation persists.  
[7]
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids.[7][9] Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Give 1-2 glasses of milk or water to drink.[9] Seek immediate medical attention.[9][12]

## Visualized Safety Workflow

The following diagram illustrates the logical workflow for safely handling **Beryllium Telluride**, from preparation to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **Beryllium Telluride**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Beryllium telluride | BeTe | CID 82991 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. beryllium telluride | 12232-27-8 [chemicalbook.com]
- 3. Beryllium\_telluride [bionity.com]
- 4. Beryllium telluride - Wikipedia [en.wikipedia.org]
- 5. beryllium telluride CAS#: 12232-27-8 [m.chemicalbook.com]
- 6. dla.mil [dla.mil]
- 7. fishersci.com [fishersci.com]
- 8. nj.gov [nj.gov]
- 9. lesker.com [lesker.com]
- 10. weizmann.ac.il [weizmann.ac.il]
- 11. ehs.mit.edu [ehs.mit.edu]
- 12. bpb-us-e2.wpmucdn.com [bpb-us-e2.wpmucdn.com]
- To cite this document: BenchChem. [Beryllium Telluride: A Comprehensive Technical Safety Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077544#beryllium-telluride-material-safety-data-sheet-msds]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)